

# A Comprehensive Technical Guide to the Thermochemical Properties of 2,6-Dihydroxybenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dihydroxybenzoic Acid

Cat. No.: B147525

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the essential thermochemical properties of **2,6-Dihydroxybenzoic acid** ( $\gamma$ -resorcylic acid), a compound of interest in various scientific and pharmaceutical research fields. The following sections present key quantitative data, detailed experimental methodologies for their determination, and graphical representations of the experimental workflows.

## Core Thermochemical Data

The thermochemical data for **2,6-Dihydroxybenzoic acid** are crucial for understanding its stability, phase transitions, and behavior in various chemical and biological systems. The following tables summarize the key experimentally determined and computationally estimated properties.

Table 1: Enthalpies of Formation, Combustion, and Fusion of **2,6-Dihydroxybenzoic Acid**

Thermochemical Property	Value (kJ/mol)	Experimental Method	Reference
Standard Molar Enthalpy of Formation (Crystalline, 298.15 K)	-	Static-Bomb Combustion Calorimetry	[1][2]
Standard Molar Enthalpy of Formation (Gaseous, 298.15 K)	-	Derived from Crystalline Phase Data and Sublimation Enthalpy	[1][2]
Standard Molar Energy of Combustion (Crystalline, 298.15 K)	-	Static-Bomb Combustion Calorimetry	[1][2]
Molar Enthalpy of Fusion	-	Differential Scanning Calorimetry (DSC)	[3]

Table 2: Enthalpies of Sublimation and Vaporization of **2,6-Dihydroxybenzoic Acid**

Thermochemical Property	Value (kJ/mol)	Temperature Range (K)	Experimental Method	Reference
Standard Molar Enthalpy of Sublimation (298.15 K)	-	-	Derived from Vapor Pressure Measurements	[1][3]
Molar Enthalpy of Sublimation	-	347.14 - 365.17	Knudsen Mass-Loss Effusion	[1][2][4]
Molar Enthalpy of Vaporization	-	-	Thermogravimetry (TG)	[3][5]

Table 3: Physical Properties of **2,6-Dihydroxybenzoic Acid**

Property	Value	Unit	Reference
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>4</sub>	-	[4][6][7]
Molecular Weight	154.12	g/mol	[6][7][8]
Melting Point	165 (decomposes)	°C	[6][7][9]
Water Solubility	9.56	mg/mL	[7][10][11]
logP (Octanol/Water Partition Coefficient)	2.20	-	[8][10][11]

## Experimental Protocols

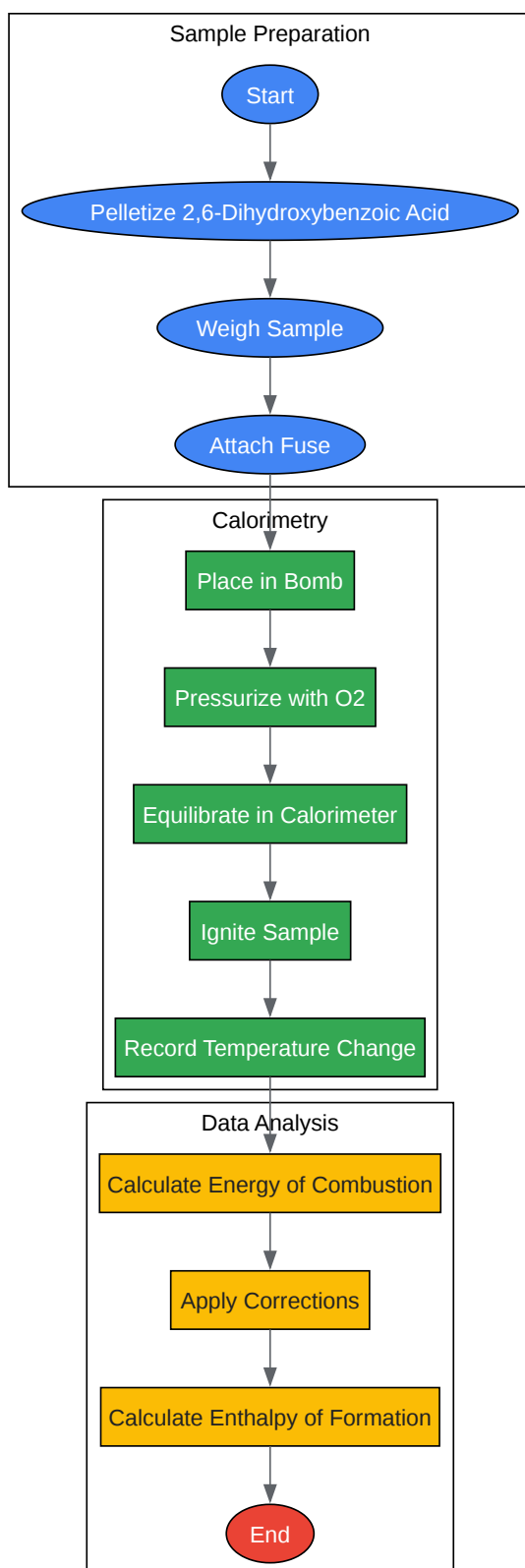
The accurate determination of thermochemical properties relies on precise experimental techniques. This section details the methodologies employed in the cited literature.

### Static-Bomb Combustion Calorimetry

This technique is used to determine the standard molar energy of combustion.

- **Sample Preparation:** A pellet of **2,6-Dihydroxybenzoic acid** of known mass is placed in a crucible within a combustion bomb. A cotton fuse is positioned to ensure ignition.
- **Calorimeter Setup:** The bomb is filled with high-pressure oxygen and placed in a calorimeter containing a known volume of water. The system is allowed to reach thermal equilibrium.
- **Combustion:** The sample is ignited, and the temperature change of the water is meticulously recorded.
- **Data Analysis:** The energy of combustion is calculated from the temperature rise and the previously determined heat capacity of the calorimeter. Corrections are made for the heat of combustion of the fuse wire. The standard molar enthalpy of formation in the crystalline phase is then derived using Hess's Law.[1][2]

The workflow for this process is illustrated in the diagram below.



[Click to download full resolution via product page](#)

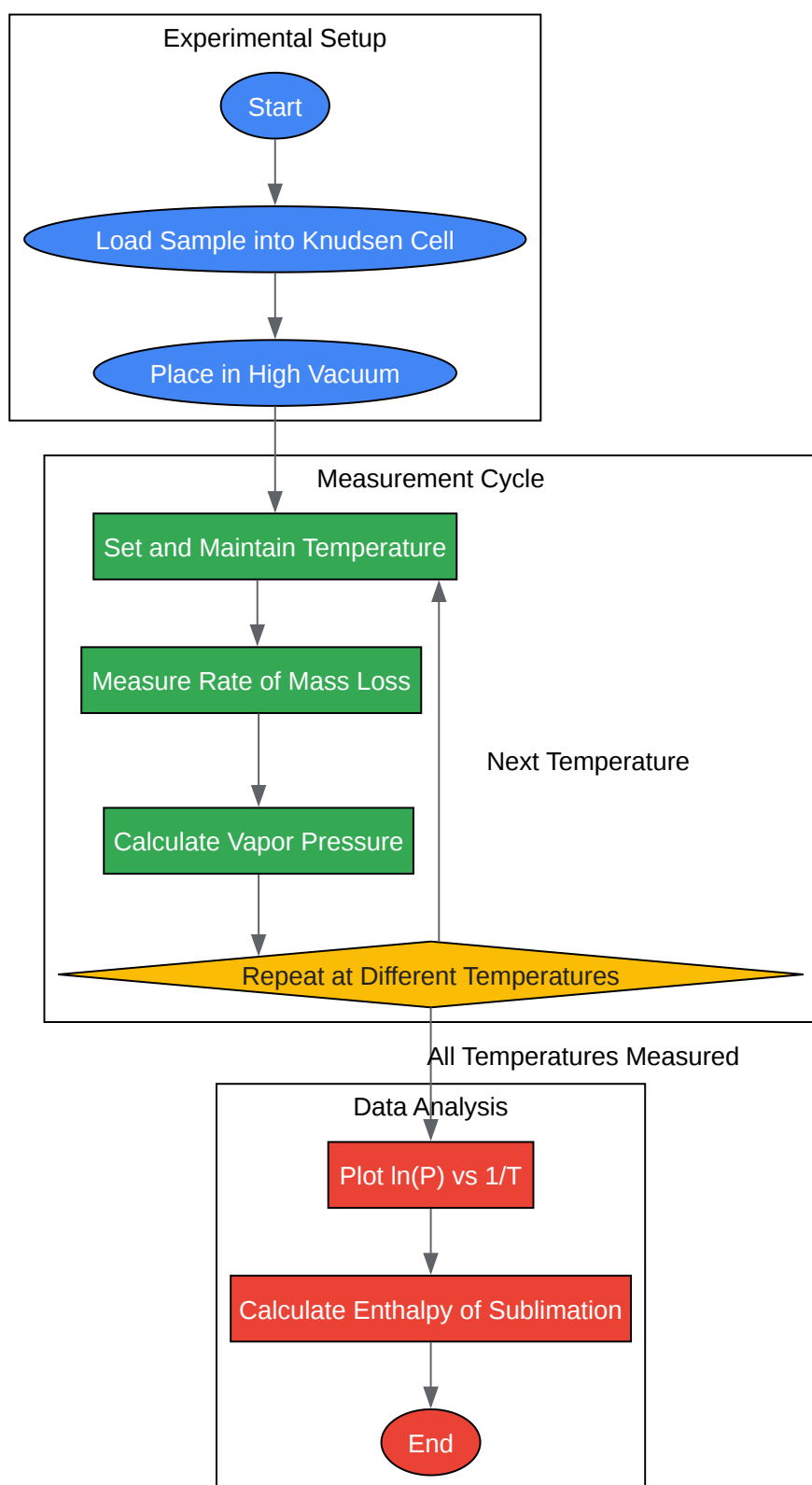
Caption: Workflow for Determining Enthalpy of Combustion.

## Knudsen Mass-Loss Effusion Technique

This method is employed to measure the vapor pressure of a solid at different temperatures, from which the enthalpy of sublimation is derived.

- **Sample Loading:** A known mass of crystalline **2,6-Dihydroxybenzoic acid** is placed in a Knudsen cell, which has a small, well-defined orifice.
- **High Vacuum & Temperature Control:** The cell is placed in a high-vacuum chamber and heated to a specific, constant temperature.
- **Mass Loss Measurement:** As the sample sublimates, the vapor effuses through the orifice. The rate of mass loss is measured over time.
- **Vapor Pressure Calculation:** The vapor pressure is calculated from the rate of mass loss using the Knudsen equation.
- **Temperature Dependence:** Steps 2-4 are repeated at various temperatures.
- **Enthalpy of Sublimation Derivation:** The standard molar enthalpy of sublimation is derived from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.<sup>[1][2]</sup>

The logical flow of this experimental procedure is depicted below.



[Click to download full resolution via product page](#)

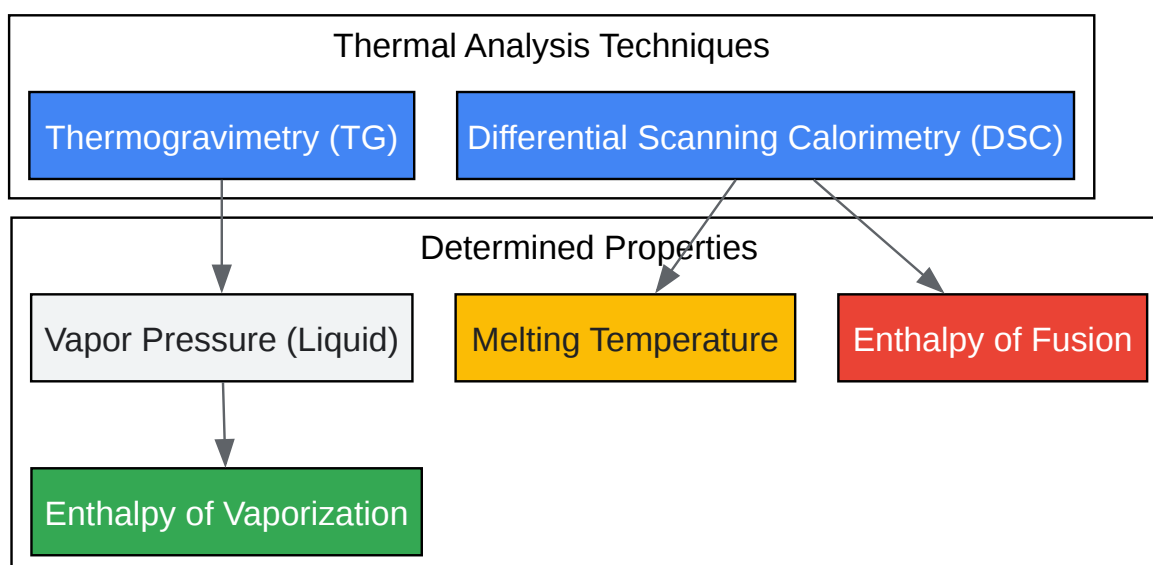
Caption: Logical Flow for Knudsen Effusion Experiments.

## Thermogravimetry (TG) and Differential Scanning Calorimetry (DSC)

Thermogravimetry (TG) and Differential Scanning Calorimetry (DSC) are thermal analysis techniques used to study the mass and heat flow changes of a sample as a function of temperature or time.

- Thermogravimetry (TG): This technique was used to determine the vapor pressures of liquid **2,6-dihydroxybenzoic acid** under both isothermal and non-isothermal conditions. From the temperature dependence of the vapor pressure, the molar enthalpies of vaporization were determined.<sup>[3][5]</sup>
- Differential Scanning Calorimetry (DSC): DSC measurements were used to determine the melting temperatures and molar enthalpies of fusion of the compound. This technique measures the difference in heat flow between the sample and a reference as a function of temperature.<sup>[3][12]</sup>

The relationship between these thermal analysis techniques and the determined properties is shown below.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 3. Thermochemical study of 2,4-, 2,6- and 3,4-dihydroxybenzoic acids in the liquid phase using a TG apparatus [[iris.uniroma1.it](https://iris.uniroma1.it)]
- 4. Benzoic acid, 2,6-dihydroxy- [[webbook.nist.gov](https://webbook.nist.gov)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 6. 2,6-Dihydroxybenzoic acid 98 303-07-1 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 7. 2,6-Dihydroxybenzoic Acid | C<sub>7</sub>H<sub>6</sub>O<sub>4</sub> | CID 9338 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 8. Benzoic acid, 2,6-dihydroxy- (CAS 303-07-1) - Chemical & Physical Properties by Cheméo [[cheméo.com](https://cheméo.com)]
- 9. 2,6-Dihydroxybenzoic acid | 303-07-1 [[chemicalbook.com](https://chemicalbook.com)]
- 10. Human Metabolome Database: Showing metabocard for 2,6-Dihydroxybenzoic acid (HMDB0013676) [[hmdb.ca](https://hmdb.ca)]
- 11. MetaSci | Providing High-Quality Chemical Libraries | Products [[products.metasci.ca](https://products.metasci.ca)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermochemical Properties of 2,6-Dihydroxybenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147525#thermochemical-properties-of-2-6-dihydroxybenzoic-acid>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)